

Physicochemical properties of D-(+)-Fucose

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Compound of Interest

Compound Name: D-(+)-Fucose

Cat. No.: B1680583

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An In-depth Technical Guide on the Physicochemical Properties of **D-(+)-Fucose**

Introduction

D-(+)-Fucose, a deoxyhexose monosaccharide, is the enantiomer of the more commonly occurring L-(-)-Fucose.[1] Also known as 6-Deoxy-D-galactose or Rhodose, it is a six-carbon sugar distinguished by the absence of a hydroxyl group on the C-6 position.[2][3][4] While L-Fucose is a well-documented component of N- and O-linked glycans in mammals, playing crucial roles in processes like blood group antigen determination and selectin-mediated cell adhesion, **D-(+)-Fucose** is found more commonly in plants and some microorganisms.[5][6][7] Its applications in research include its use as a non-metabolizable analog of L-arabinose to study bacterial operons and to enhance the yield of recombinant proteins in expression systems.[1][2][8] This guide provides a comprehensive overview of the core physicochemical properties of **D-(+)-Fucose**, detailed experimental protocols for their determination, and visualizations of its role in relevant biological pathways.

Physicochemical Data

The fundamental physicochemical properties of **D-(+)-Fucose** are summarized in the following tables.

Table 1: General and Structural Properties of **D-(+)-Fucose**

Property	Value	Reference
IUPAC Name	(2R,3S,4S,5R)-2,3,4,5-tetrahydroxyhexanal	[3]
Synonyms	6-Deoxy-D-galactose, Rhodeose, D- Galactomethylose	[2][3][9]
CAS Number	3615-37-0	[2][3][8]
Molecular Formula	C ₆ H ₁₂ O ₅	[2][3][8][10]
Molecular Weight	164.16 g/mol	[2][3][8][10]
Appearance	White crystalline powder	[8][11]
SMILES	C--INVALID-LINK-- O)O)O">C@HO	[3]
InChI Key	PNNNRSAQSRJVSB- DPYQTVNSSA-N	[8]

Table 2: Physical and Chemical Properties of **D-(+)-Fucose**

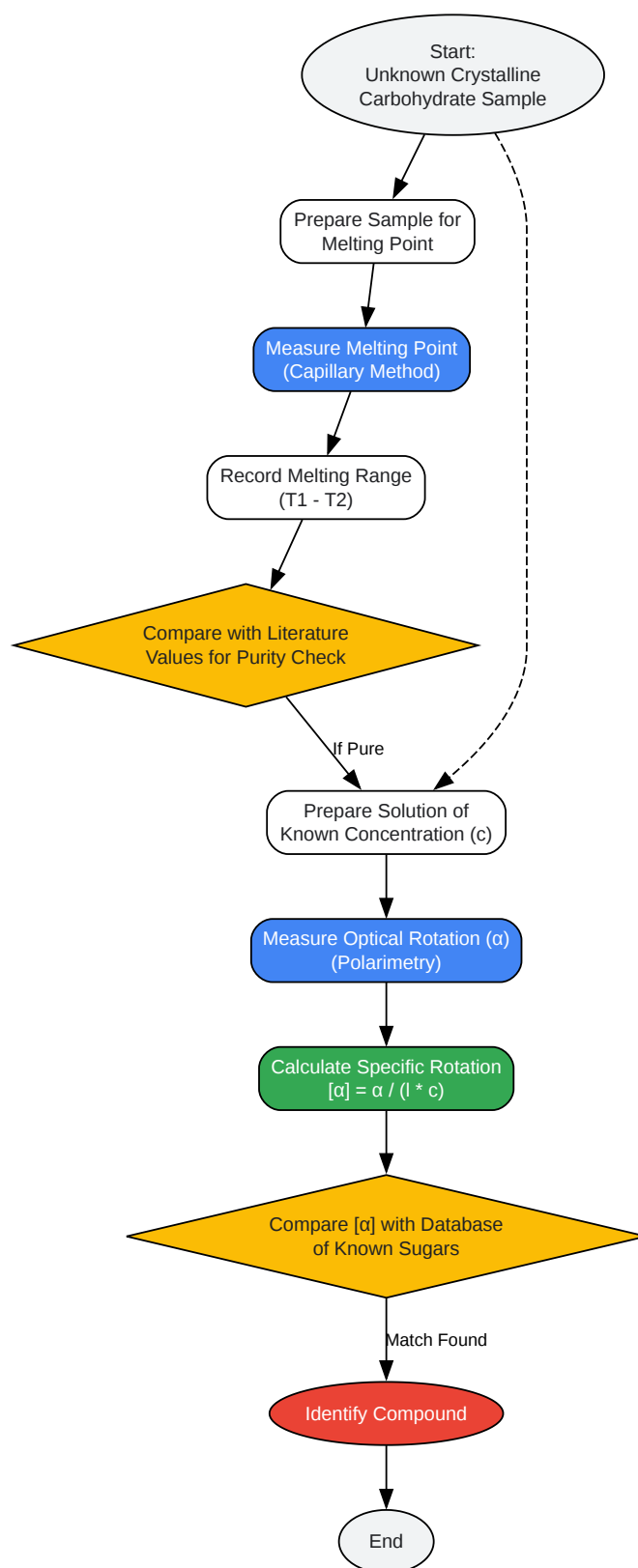
Property	Value	Conditions
Melting Point	144-145 °C	[8][11]
Boiling Point	211.61 °C	(Rough estimate)[11]
pKa	12.50 ± 0.20	(Predicted)[11]
Optical Rotation	[α] _{20/D} +74° to +76°	c = 4% (w/v) in H ₂ O[8]
Mutarotation	[α] _{D19} +127.0° (7 min) → +76.0° (final)	c = 10 in H ₂ O[9]

Table 3: Solubility Profile of **D-(+)-Fucose**

Solvent	Solubility	Observations
Water	100 mg/mL	Clear to slightly hazy, colorless to faintly yellow solution[8]
Alcohol	Moderately soluble	[9]

Biological Significance and Signaling Pathways

Fucosylation, the process of adding fucose to molecules, is a critical post-translational modification. The substrate for fucosyltransferases is GDP-fucose, which is synthesized in the cytosol. For fucosylation to occur on proteins transiting through the secretory pathway, GDP-fucose must be transported into the lumen of the endoplasmic reticulum (ER) and Golgi apparatus.[12] This process is vital for the correct function of proteins like the Notch receptor, where O-fucosylation by Pofut1 (Protein O-fucosyltransferase 1) in the ER is essential for proper signaling.[12][13] Defects in this pathway can impact cell-cell communication and developmental processes.[12] The diagram below illustrates the redundant pathways for supplying GDP-fucose to the ER and Golgi for protein fucosylation.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. scbt.com [scbt.com]
- 3. (+)-Fucose | C₆H₁₂O₅ | CID 94270 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Fucose - Wikipedia [en.wikipedia.org]
- 5. D(+)-Fucose, 98+% | Fisher Scientific [fishersci.ca]
- 6. L-Fucose | 2438-80-4 [chemicalbook.com]
- 7. L(-)-Fucose (6-Deoxy-L-galactose) - [sht-medino.de]
- 8. D(+)-フコース ≥97% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 9. D-Fucose [drugfuture.com]
- 10. dextrauk.com [dextrauk.com]
- 11. D-(+)-FUCOSE | 3615-37-0 [chemicalbook.com]
- 12. Two Pathways for Importing GDP-fucose into the Endoplasmic Reticulum Lumen Function Redundantly in the O-Fucosylation of Notch in Drosophila - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Roles of Pofut1 and O-Fucose in Mammalian Notch Signaling - PMC [pmc.ncbi.nlm.nih.gov]
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